

2-azido-N-(4-ethylphenyl)acetamide CAS number and molecular weight

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Compound of Interest

Compound Name: 2-azido-N-(4-ethylphenyl)acetamide

Cat. No.: B1486407

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Technical Guide: 2-azido-N-(4-ethylphenyl)acetamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-azido-N-(4-ethylphenyl)acetamide**, including its chemical properties, a representative synthetic protocol, and potential applications based on related compounds. Due to the limited publicly available data specific to this molecule, information from analogous N-aryl-2-azidoacetamides is utilized to provide a thorough contextual understanding.

Core Compound Data

The fundamental chemical and physical properties of **2-azido-N-(4-ethylphenyl)acetamide** are summarized below.

Property	Value	Source
CAS Number	1160748-31-1	[1]
Molecular Formula	C ₁₀ H ₁₂ N ₄ O	[2]
Molecular Weight	204.23 g/mol	[2]
Canonical SMILES	CCC1=CC=C(C=C1)NC(=O)C N=[N+]=[N-]	[2]

Synthesis and Experimental Protocols

While specific experimental data for the synthesis of **2-azido-N-(4-ethylphenyl)acetamide** is not widely published, a reliable protocol can be adapted from the synthesis of the closely related compound, 2-azido-N-(4-methylphenyl)acetamide.[3][4][5][6][7] This class of compounds, N-arylacetamides, are significant as intermediates in the synthesis of medicinal, agrochemical, and pharmaceutical compounds.[3][7] Organic azides are also valuable in medicinal chemistry and molecular biology for the synthesis of heterocycles like tetrazoles and triazoles.[3][7]

Representative Synthesis of 2-azido-N-(aryl)acetamides

This protocol describes the synthesis of an N-aryl-2-azidoacetamide from the corresponding 2-chloro-N-arylacetamide.

Materials:

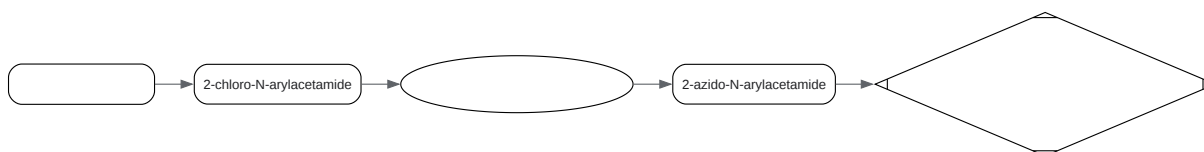
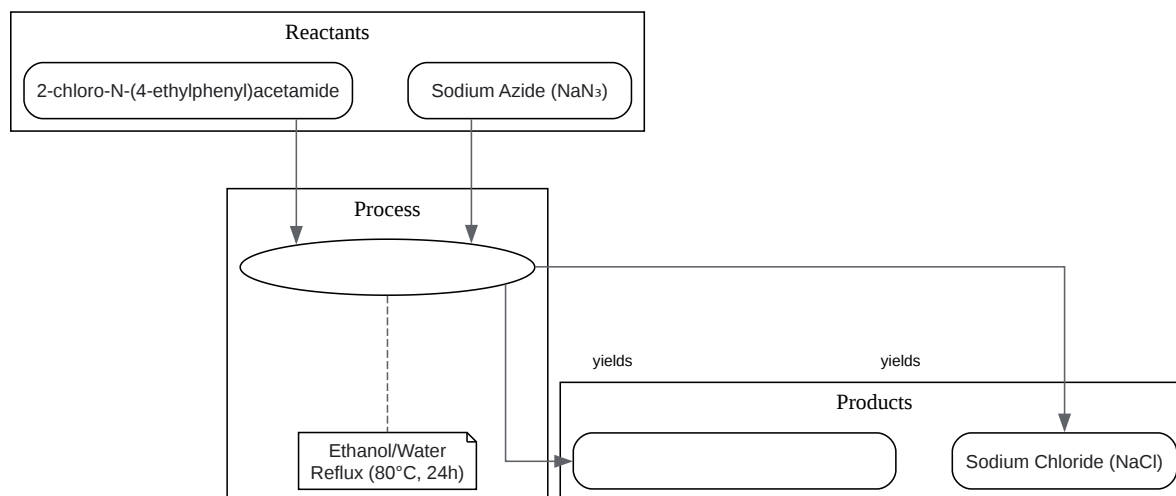
- 2-chloro-N-(4-ethylphenyl)acetamide (1 equivalent)
- Sodium azide (NaN₃) (approx. 1.4 equivalents)
- Ethanol/Water solution (e.g., 70:30 v/v)
- Ethanol (for recrystallization)
- Cold water

Procedure:

- Dissolve 2-chloro-N-(4-ethylphenyl)acetamide and sodium azide in an ethanol/water mixture.
- Reflux the reaction mixture for approximately 24 hours at 80°C.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, allow the mixture to cool, which should result in the precipitation of the product.
- Filter the precipitate and wash it with cold water.
- For further purification, dissolve the crude product in hot ethanol.
- Filter the hot solution to remove any insoluble impurities.
- Allow the filtrate to cool slowly, undisturbed, for several days to facilitate the formation of crystals.
- Collect the crystals by filtration.

General Synthesis Workflow

The following diagram illustrates the general synthetic pathway for N-aryl-2-azidoacetamides.



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Phone: (601) 213-4426

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